

Toxicological Profile of Chlorinated Butanes: An In-depth Technical Guide

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Compound of Interest

Compound Name: **1,2,3,4-TETRACHLOROBUTANE**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the toxicological profile of chlorinated butanes, including monochlorobutanes, dichlorobutanes, trichlorobutanes, and tetrachlorobutanes. The information is compiled from a variety of sources to support research, safety assessment, and drug development activities.

Executive Summary

Chlorinated butanes are a group of halogenated hydrocarbons with varying degrees of chlorination. Their toxicological profiles are not extensively characterized for all isomers, but available data indicate potential for acute toxicity, irritation, and genotoxicity. The liver, kidneys, and nervous system appear to be primary target organs. This guide summarizes the current state of knowledge on the toxicity of these compounds, presents available quantitative data in a structured format, details relevant experimental methodologies, and provides visualizations of key concepts.

Physicochemical Properties

Chlorinated butanes are generally colorless liquids with characteristic odors. Their physical and chemical properties, such as boiling point, vapor pressure, and water solubility, vary depending on the number and position of chlorine atoms. These properties significantly influence their absorption, distribution, metabolism, and excretion (ADME) profiles and, consequently, their toxicity.

Toxicokinetics

The toxicokinetics of chlorinated butanes involve absorption through inhalation, ingestion, and dermal contact. Following absorption, they are distributed to various tissues, with a potential for accumulation in fatty tissues due to their lipophilic nature. Metabolism of chlorinated butanes is not fully elucidated but is expected to occur primarily in the liver, potentially leading to the formation of reactive metabolites. Excretion occurs through exhalation of the parent compound or its metabolites, as well as in urine and feces.

Acute Toxicity

Acute toxicity data for chlorinated butanes are limited, with most available information focusing on monochlorobutanes and some dichlorobutane isomers.

Table 1: Acute Toxicity of Chlorinated Butanes

| Chemical | Test Species | Route | LD50/LC50 | Reference |
|--------------------|--------------|--------|-----------------------|-----------|
| 1-Chlorobutane | Rat | Oral | 2200 - 2670 mg/kg | [1] |
| 1-Chlorobutane | Rabbit | Dermal | >20,000 mg/kg | [2] |
| 2-Chlorobutane | Rat | Oral | 17,440 - 17,460 mg/kg | [3][4] |
| 2-Chlorobutane | Rabbit | Dermal | 17,400 - 20,000 mg/kg | [3][4] |
| 1,1-Dichlorobutane | - | - | Data not available | |
| 1,2-Dichlorobutane | - | - | Harmful if swallowed | [5] |
| 1,3-Dichlorobutane | - | - | Data not available | |
| 1,4-Dichlorobutane | Rat | Oral | 3420 mg/kg | [6] |
| 1,4-Dichlorobutane | Rabbit | Dermal | >200 mg/kg | [6] |
| 2,2-Dichlorobutane | - | - | Data not available | |
| 2,3-Dichlorobutane | - | - | Data not available | |
| Trichlorobutanes | - | - | Data not available | |
| Tetrachlorobutanes | - | - | Data not available | |

Subchronic and Chronic Toxicity

Information on the repeated-dose toxicity of chlorinated butanes is scarce. A 28-day repeated-dose oral toxicity study on 1,4-dichlorobutane in rats identified the liver and pancreas as target organs, with a Lowest-Observed-Adverse-Effect Level (LOAEL) of 12 mg/kg/day based on periportal hepatocellular hypertrophy and decreased zymogen granules in the pancreas.^{[7][8]} A 4-week study in rats established a No-Observed-Adverse-Effect Level (NOAEL) of 300 mg/kg/day for 1,4-dichlorobutane, with the liver and kidneys identified as target organs at higher doses.^{[9][10]}

Genotoxicity and Carcinogenicity

The genotoxic and carcinogenic potential of chlorinated butanes is not well-established for all isomers.

Table 2: Genotoxicity of Chlorinated Butanes

| Chemical | Test System | Result | Reference |
|-----------------------|---|----------|---|
| 1,4-Dichlorobutane | Ames Test | Negative | [4] [7] |
| 1,4-Dichlorobutane | In vitro Chromosomal Aberration (with metabolic activation) | Positive | [4] [7] |
| 1,4-Dichlorobutane | In vivo Mouse Bone-Marrow Micronucleus Test | Negative | [4] [7] |
| 1,1,2-Trichloroethane | In vivo DNA binding | Positive | [11] |

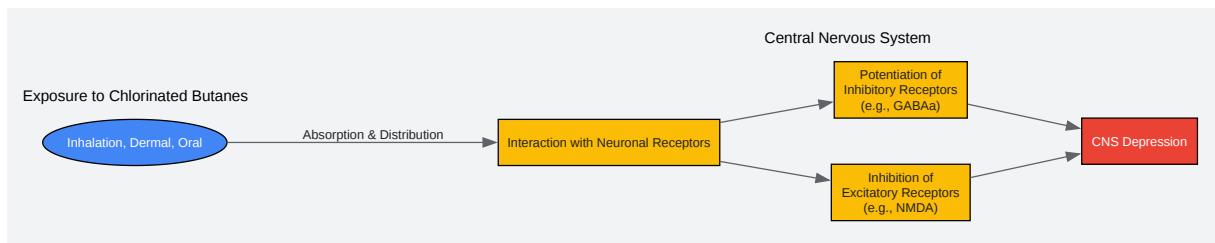
There is limited information on the carcinogenicity of chlorinated butanes. Due to the lack of sufficient data, a definitive assessment of the carcinogenic risk to humans cannot be made for most of these compounds.

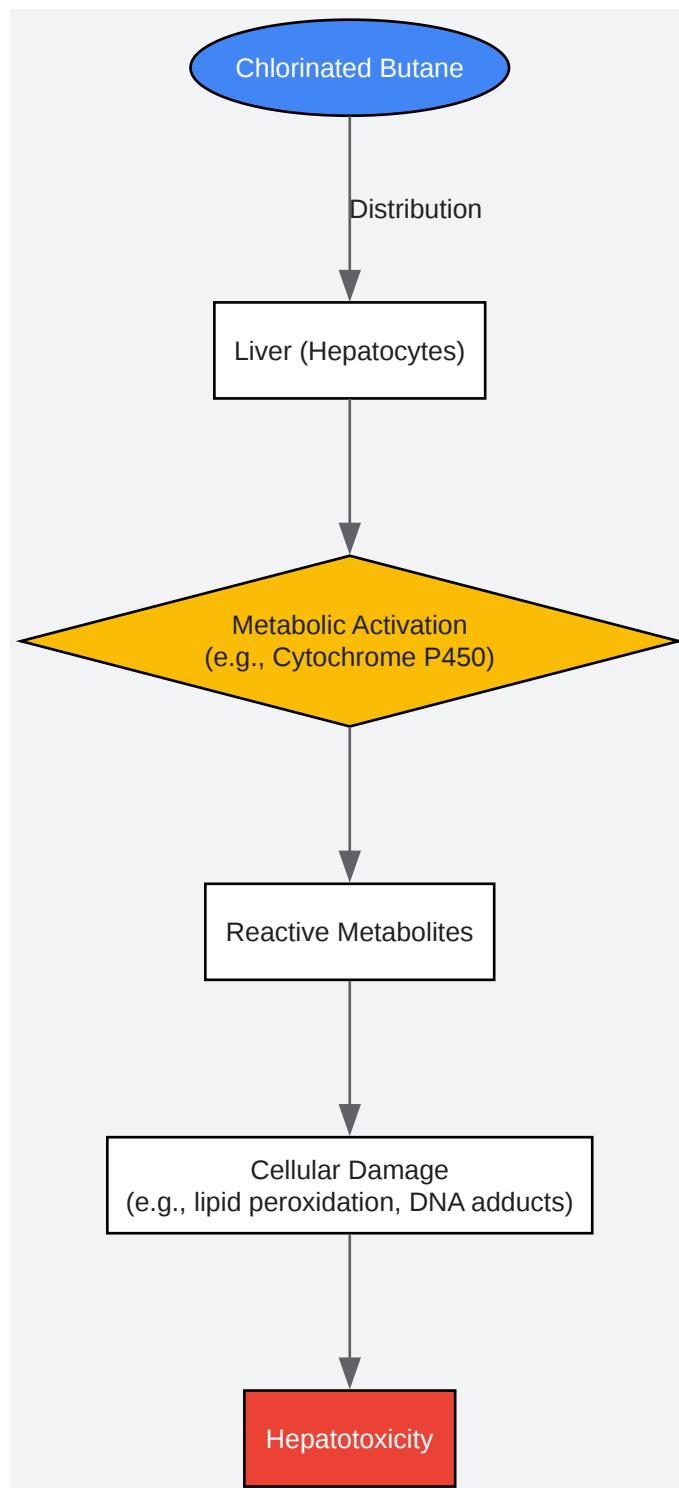
Mechanistic Insights

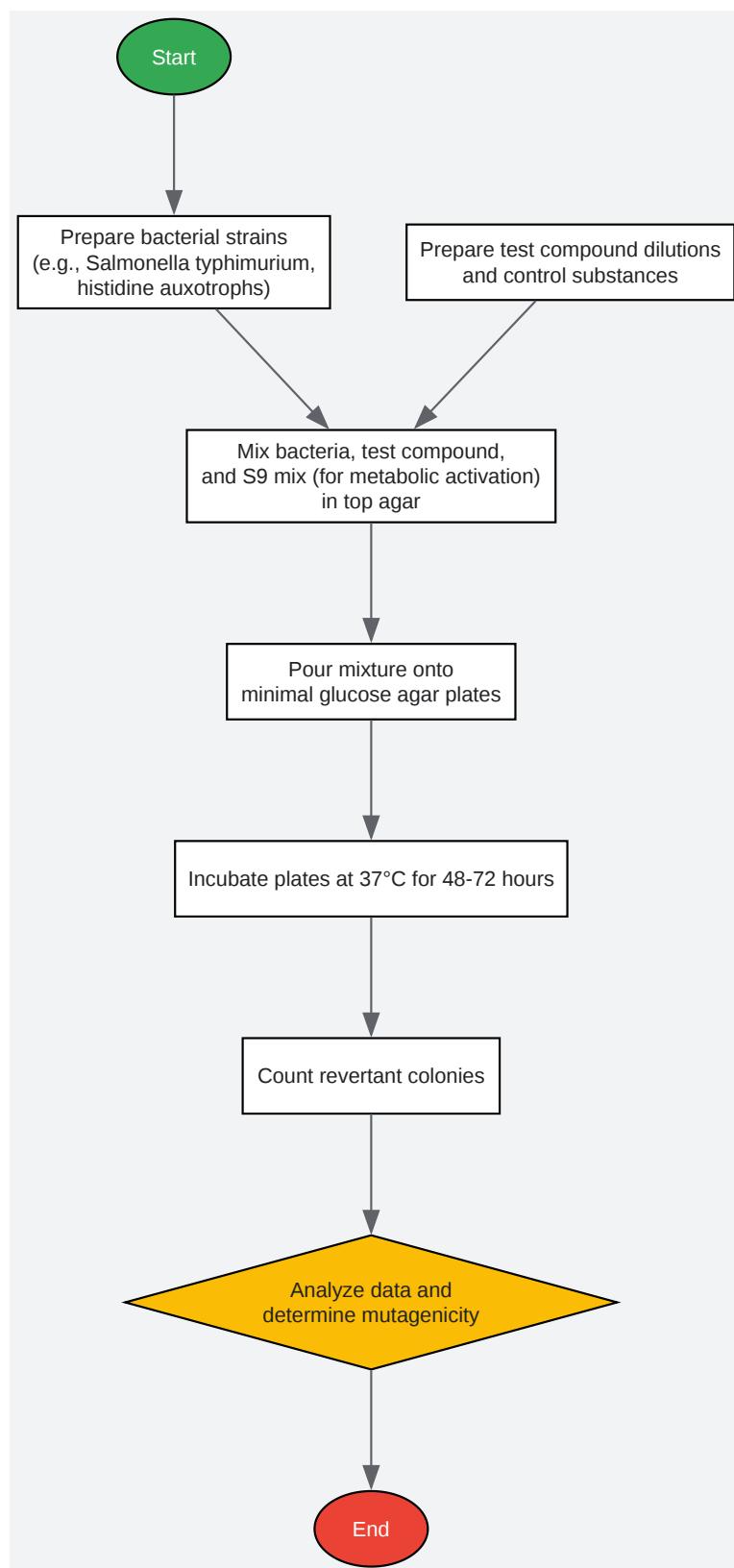
The mechanisms underlying the toxicity of chlorinated butanes are not fully understood. However, general principles of chlorinated hydrocarbon toxicity likely apply.

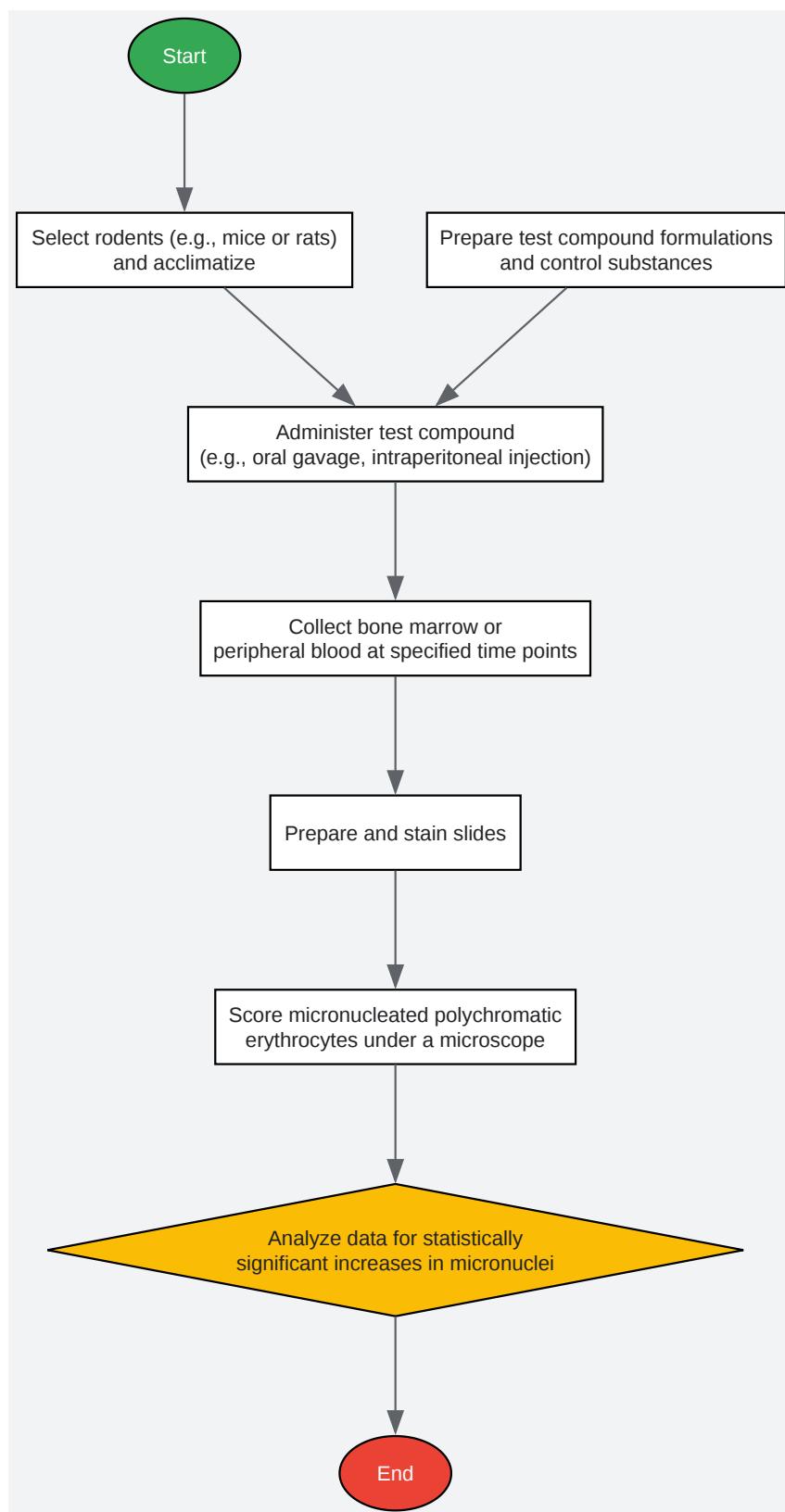
Neurotoxicity

Chlorinated hydrocarbons are known to be neurotoxins, and exposure to chlorinated butanes may lead to central nervous system (CNS) depression.^[3] The proposed mechanisms for the neurotoxicity of some chlorinated solvents involve the inhibition of excitatory neuronal receptors and potentiation of inhibitory receptors.^[5]







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- To cite this document: BenchChem. [Toxicological Profile of Chlorinated Butanes: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b3068455#toxicological-profile-of-chlorinated-butanes>

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